

MK-0773 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: MK-0773

Cat. No.: B1677233

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MK-0773 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **MK-0773** in DMSO and other solvents. It includes frequently asked questions and troubleshooting guides to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **MK-0773** in DMSO and other common solvents?

A1: The solubility of **MK-0773** varies significantly across different solvents. For in vitro studies, DMSO is a common choice, while for in vivo applications, co-solvent systems are often necessary. Below is a summary of known solubility data.

Data Presentation: **MK-0773** Solubility

Solvent/Solvent System	Concentration	Remarks
DMSO	33.33 mg/mL (69.50 mM)	Ultrasonic treatment is required for dissolution. It is also recommended to use newly opened, anhydrous DMSO as the solvent is hygroscopic and absorbed water can reduce solubility.[1]
Water	0.0079 mg/mL	[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.21 mM)	This formulation results in a clear solution and is suitable for in vivo experiments.[1][3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.21 mM)	This is another clear solution formulation for in vivo use.[1][3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.21 mM)	A clear solution formulation suitable for in vivo administration.[1][3]

Q2: How should I prepare a stock solution of **MK-0773** in DMSO?

A2: A detailed protocol for preparing a stock solution of **MK-0773** in DMSO is provided in the "Experimental Protocols" section below. Key considerations include using high-purity, anhydrous DMSO, assisting dissolution with sonication, and storing the stock solution properly to maintain its integrity.

Q3: My **MK-0773** is not fully dissolving in DMSO. What should I do?

A3: If you are encountering issues with dissolving **MK-0773** in DMSO, please refer to the "Troubleshooting Guide" section. Common reasons for poor solubility include the quality of the DMSO, the concentration of the solution, and insufficient energy to break down the compound aggregates.

Q4: Can I store my **MK-0773** stock solution at room temperature?

A4: It is not recommended to store **MK-0773** stock solutions at room temperature for extended periods. For long-term stability, stock solutions in DMSO should be aliquoted into single-use vials and stored at -20°C or -80°C.^[1] This helps to prevent degradation and minimizes the impact of repeated freeze-thaw cycles.

Q5: What is the mechanism of action of **MK-0773**?

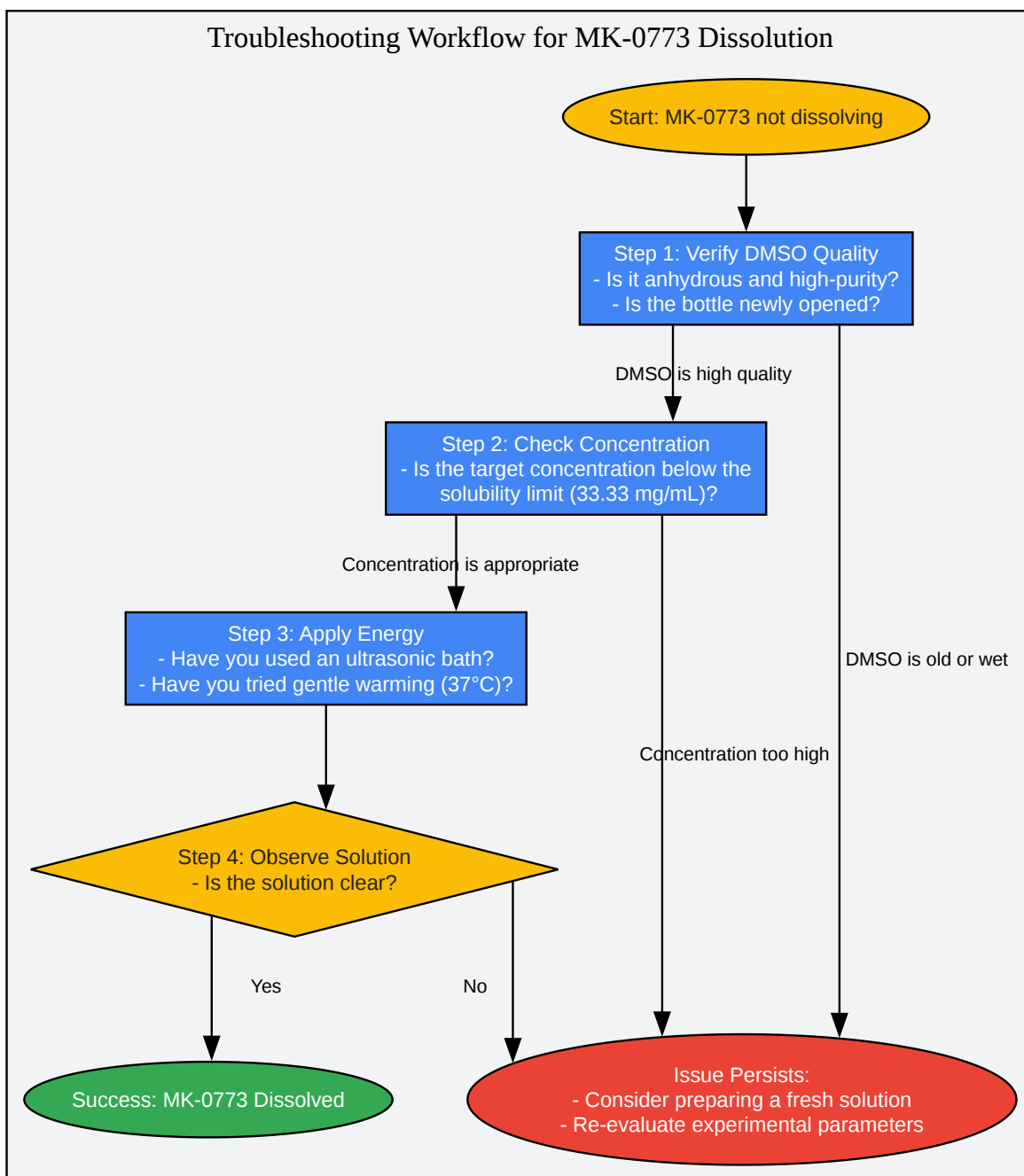
A5: **MK-0773** is a selective androgen receptor modulator (SARM).^[1] It binds to the androgen receptor (AR) with high affinity, acting as a partial agonist.^[4] This selective modulation aims to produce anabolic effects in tissues like muscle and bone while having minimal effects on reproductive tissues, which is a key differentiator from traditional anabolic steroids.^{[5][6][7]}

Troubleshooting Guide

Researchers may encounter several challenges when preparing **MK-0773** solutions. This guide provides a systematic approach to troubleshooting common solubility issues.

Problem: **MK-0773** fails to dissolve completely or precipitates out of solution.

This is a frequent issue that can arise from several factors. Follow the workflow below to diagnose and resolve the problem.



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Caption: Troubleshooting workflow for **MK-0773** solubility issues.

Experimental Protocols

Preparation of a 10 mM **MK-0773** Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **MK-0773**, which can be further diluted for various in vitro assays.

Materials:

- **MK-0773** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Calibrated pipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass of **MK-0773**:
 - The molecular weight of **MK-0773** is 479.59 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 479.59 \text{ g/mol} * 1 \text{ mL} = 0.0047959 \text{ g} = 4.796 \text{ mg}.$
- Weighing the **MK-0773**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh approximately 4.8 mg of **MK-0773** powder into the tube. Record the exact weight.

- Adding DMSO:
 - Based on the actual weight of the **MK-0773**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 479.59 \text{ g/mol}) / 10 \text{ mmol/L} * 1000$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **MK-0773** powder.
- Dissolution:
 - Tightly cap the tube and vortex the mixture for 1-2 minutes.
 - Place the tube in an ultrasonic water bath and sonicate for 10-15 minutes to aid dissolution.^{[1][8]}
 - Visually inspect the solution. If any particulate matter remains, repeat the vortexing and sonication steps. Gentle warming to 37°C can also be applied if necessary.
- Storage:
 - Once the **MK-0773** is fully dissolved and the solution is clear, aliquot the stock solution into single-use volumes in sterile, tightly sealed tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.^[1]

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